

Application Notes and Protocols for CAY10499 Stock Solution Preparation in Cell Culture

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation of a **CAY10499** stock solution for use in cell culture experiments. **CAY10499** is a non-selective lipase inhibitor with demonstrated activity against monoacylglycerol lipase (MAGL), hormone-sensitive lipase (HSL), and fatty acid amide hydrolase (FAAH).[1][2][3][4] Proper preparation and handling of this compound are crucial for obtaining accurate and reproducible experimental results.

Chemical Properties and Data

A summary of the key quantitative data for **CAY10499** is presented in the table below for easy reference.



Property	Value	Reference
Molecular Formula	C18H17N3O5	[5]
Molecular Weight	355.35 g/mol	[5]
Solubility in DMSO	10 mM or 20 mg/mL	[1][5]
Solubility in Ethanol	2 mg/mL	[1]
Storage (Solid)	-20°C	[6]
Stability (Solid)	≥ 4 years at -20°C	[1][6]
Storage (Stock Solution)	-20°C or -80°C (aliquoted)	

Experimental Protocols

Protocol 1: Preparation of a 10 mM CAY10499 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CAY10499** in dimethyl sulfoxide (DMSO). This concentration is a common starting point for subsequent dilutions to working concentrations for cell culture experiments.

Materials:

- CAY10499 powder
- Anhydrous or sterile-filtered Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Sterile disposable syringe
- Sterile 0.22 μm syringe filter (PTFE or nylon membrane, DMSO-compatible)



• Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Safety Precautions: Before handling, review the Safety Data Sheet (SDS) for CAY10499 and DMSO. Perform all steps in a chemical fume hood or a biological safety cabinet to ensure sterility and safety.
- Weighing CAY10499: Accurately weigh out the desired amount of CAY10499 powder using a
 calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh
 3.55 mg of CAY10499.
 - Calculation:
 - Desired Molarity (M) = 10 mM = 0.01 mol/L
 - Molecular Weight (MW) = 355.35 g/mol
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (g) = M x MW x V = 0.01 mol/L x 355.35 g/mol x 0.001 L = 0.00355 g = 3.55 mg
- Dissolving CAY10499: Transfer the weighed CAY10499 powder to a sterile amber microcentrifuge tube. Add the calculated volume of anhydrous or sterile-filtered DMSO. In this example, add 1 mL of DMSO.
- Solubilization: Tightly cap the tube and vortex thoroughly until the **CAY10499** is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution if necessary. Visually inspect the solution to ensure no particulate matter remains.
- Sterile Filtration (Recommended): To ensure the sterility of the stock solution for cell culture applications, it is highly recommended to filter it through a 0.22 μm sterile syringe filter.[2][7]
 [8]
 - Attach the sterile syringe filter to a new sterile disposable syringe.
 - Draw the CAY10499/DMSO solution into the syringe.



- Carefully dispense the solution through the filter into a new sterile, labeled amber microcentrifuge tube or cryovial.
- Aliquoting and Storage: Aliquot the sterile stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage. Properly label the aliquots with the compound name, concentration, solvent, and date of preparation.

Protocol 2: Preparation of Working Solutions for Cell Culture

This protocol outlines the dilution of the 10 mM **CAY10499** stock solution to a final working concentration in cell culture medium. It is critical to maintain the final DMSO concentration in the culture medium at a non-toxic level, typically $\leq 0.1\%$ (v/v), although some cell lines may tolerate up to 0.5%.[5][9] A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

Procedure:

- Thaw Stock Solution: Thaw one aliquot of the 10 mM CAY10499 stock solution at room temperature.
- Serial Dilution (if necessary): For very low working concentrations, it may be necessary to perform an intermediate dilution of the stock solution in sterile DMSO or cell culture medium.
- Final Dilution: Directly add the appropriate volume of the 10 mM **CAY10499** stock solution to the pre-warmed cell culture medium to achieve the desired final concentration.
 - Example for a 10 μM working concentration: To prepare 10 mL of cell culture medium with a final CAY10499 concentration of 10 μM, add 10 μL of the 10 mM stock solution.
 - Calculation (M1V1 = M2V2):
 - $M1 = 10 \text{ mM} = 10,000 \mu\text{M}$
 - V1 = ?

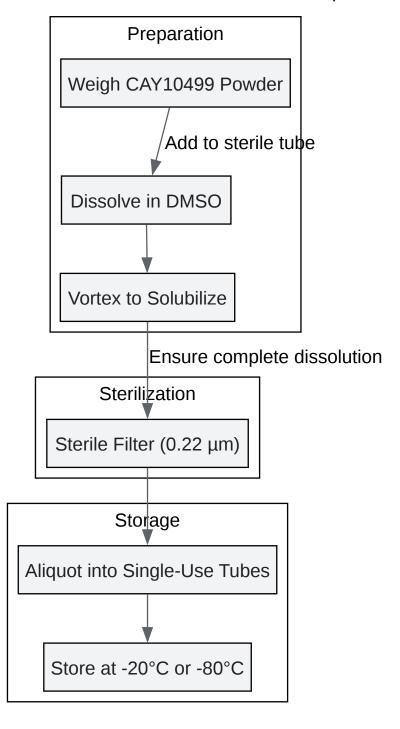


- M2 = 10 µM
- V2 = 10 mL
- V1 = $(M2 \times V2) / M1 = (10 \mu M \times 10 mL) / 10,000 \mu M = 0.01 mL = 10 \mu L$
- \circ The final DMSO concentration in this example would be 0.1% (10 μ L in 10 mL).
- Mixing: Gently mix the medium containing CAY10499 by swirling or inverting the tube/flask before adding it to the cells.
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO (without CAY10499) to an equivalent volume of cell culture medium. In the example above, this would be 10 μL of DMSO in 10 mL of medium.

Visualizations Workflow for CAY10499 Stock Solution Preparation



Workflow for CAY10499 Stock Solution Preparation



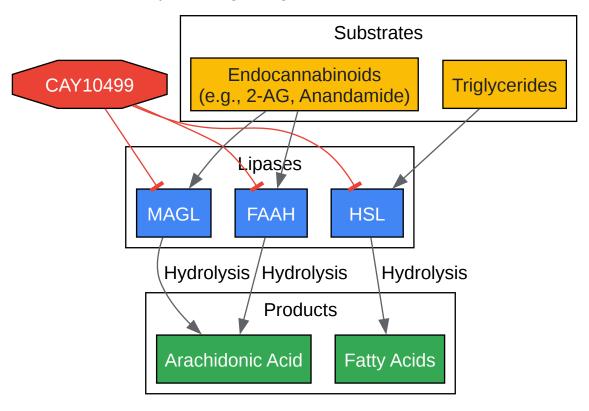
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Caption: A flowchart illustrating the key steps for preparing a sterile stock solution of **CAY10499**.



CAY10499 Mechanism of Action

Simplified Signaling Context of CAY10499



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